

CAS number 42185-06-8 experimental data

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Compound of Interest

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An In-depth Technical Guide to 4-Hydroxy-2-nonenal (4-HNE): Experimental Data and Core Concepts for Drug Development Professionals

Foreword

As a Senior Application Scientist, my experience in the field of cellular stress and drug discovery has consistently highlighted the pivotal role of lipid peroxidation byproducts in modulating disease pathology. Among these, 4-hydroxy-2-nonenal (4-HNE) stands out for its dual nature—acting as both a toxic agent and a signaling molecule. This guide is designed to provide researchers, scientists, and drug development professionals with a comprehensive understanding of 4-HNE, moving beyond a simple recitation of facts to an integrated view of its experimental landscape. We will delve into the causality behind its reactivity, its complex biological effects, and the validated protocols essential for its accurate study. The aim is to equip you with the foundational knowledge and practical insights required to navigate the challenges and opportunities presented by this critical molecule in your research and development endeavors.

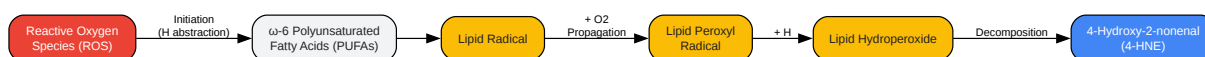
The Chemical Core of 4-HNE: A Product of Lipid Peroxidation

4-Hydroxy-2-nonenal (CAS No. 34361-63-8), commonly known as 4-HNE or HNE, is an α,β -unsaturated hydroxyalkenal that emerges from the oxidative degradation of ω -6 polyunsaturated fatty acids (PUFAs), such as arachidonic and linoleic acids, which are abundant in cellular membranes.^{[1][2][3]} This process, termed lipid peroxidation, is a chain reaction initiated by reactive oxygen species (ROS) and is a hallmark of oxidative stress.^{[2][4]}

The chemical structure of 4-HNE, featuring a carbonyl group, a C=C double bond, and a hydroxyl group, confers upon it a high degree of reactivity.^{[5][6]} It readily forms covalent adducts with macromolecules, including proteins, DNA, and lipids, primarily through Michael addition or Schiff base formation.^{[1][7][8]} The primary targets for Michael addition are the nucleophilic side chains of cysteine, histidine, and lysine residues in proteins.^{[9][10][11]} This reactivity is the foundation of its biological effects, as the adduction alters the structure and function of target proteins, thereby disrupting cellular homeostasis and signaling pathways.^{[7][12]}

Formation Pathway

The generation of 4-HNE is a multi-step process initiated by free radicals abstracting a hydrogen atom from a PUFA, leading to the formation of a lipid radical. This radical reacts with molecular oxygen to form a lipid peroxy radical, propagating a chain reaction. The subsequent decomposition of lipid hydroperoxides yields a variety of products, with 4-HNE being one of the most abundant and cytotoxic.^{[2][5]}



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Caption: Simplified workflow of 4-HNE formation via lipid peroxidation.

The Dichotomous Role of 4-HNE in Cellular Signaling and Toxicity

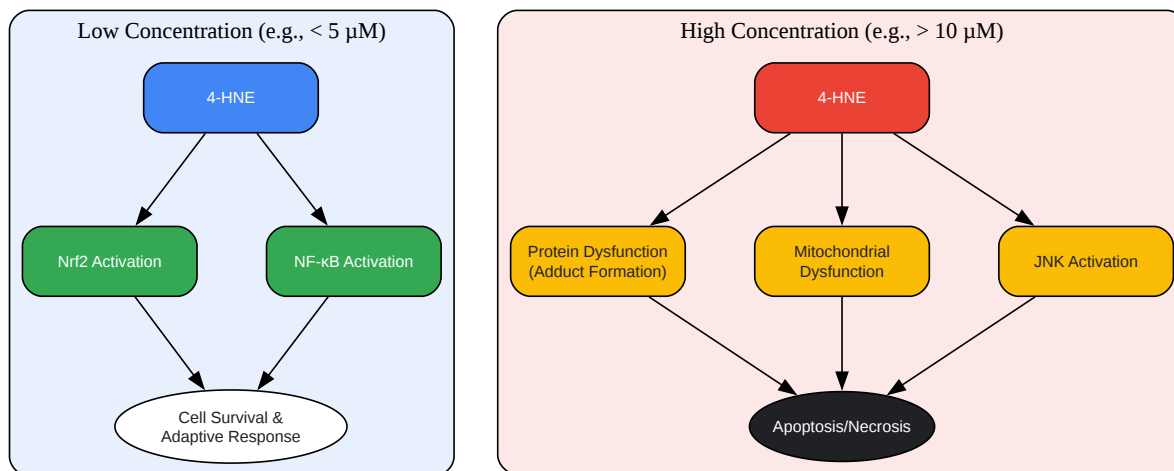
A critical concept for any researcher studying 4-HNE is its hormetic, or dose-dependent, effect. At low physiological concentrations (0.1-5 μ M), 4-HNE functions as a signaling molecule, activating adaptive responses that protect the cell against further stress.^{[1][3]} However, at

higher concentrations (10 μ M and above), it becomes a potent cytotoxic agent, contributing to cellular dysfunction and death.[\[1\]](#)[\[6\]](#)[\[13\]](#)

4-HNE as a Signaling Mediator

At low levels, 4-HNE modulates several key signaling pathways, often by forming adducts with specific regulatory proteins.[\[12\]](#)[\[14\]](#)[\[15\]](#)

- **Nrf2/KEAP1 Pathway:** 4-HNE can activate the Nuclear factor erythroid 2-related factor 2 (Nrf2) pathway, a master regulator of antioxidant responses. It achieves this by modifying cysteine residues on Keap1, the repressor of Nrf2, leading to Nrf2 activation and the transcription of protective genes.[\[10\]](#)[\[16\]](#)
- **NF- κ B Pathway:** The effect on Nuclear Factor-kappa B (NF- κ B) signaling is complex. Low concentrations of 4-HNE (0.1-1 μ M) can activate NF- κ B, which is involved in inflammation and cell survival.[\[14\]](#)[\[16\]](#) Conversely, higher concentrations can inhibit the pathway.[\[14\]](#)[\[16\]](#)
- **MAPK Pathways:** 4-HNE influences Mitogen-Activated Protein Kinase (MAPK) signaling, including JNK, p38, and ERK, which are involved in stress responses, apoptosis, and proliferation.[\[16\]](#)[\[17\]](#)



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Caption: Dose-dependent effects of 4-HNE on cellular signaling pathways.

Cytotoxicity at High Concentrations

When cellular detoxification mechanisms are overwhelmed, 4-HNE accumulates and exerts widespread toxic effects.[3][5]

- **Inhibition of Macromolecular Synthesis:** 4-HNE potently inhibits the synthesis of DNA, RNA, and proteins.[18]
- **Mitochondrial Impairment:** It damages mitochondrial proteins, impairs ATPase activity, disrupts oxygen consumption, and can trigger the release of cytochrome c, a key step in apoptosis.[9][13]
- **Induction of Apoptosis and Necrosis:** High levels of 4-HNE activate pro-apoptotic signaling cascades, including the c-Jun NH2-terminal kinase (JNK) pathway and caspase enzymes, leading to programmed cell death.[9] At very high concentrations, it can induce necrosis.

- Protein Dysfunction: Widespread adduction to proteins involved in metabolism, cytoskeletal structure, and stress responses leads to their inactivation and contributes to cellular collapse.[\[7\]](#)[\[8\]](#)

Role in Pathophysiology

The damaging effects of elevated 4-HNE levels link it to a wide array of human diseases. It is not merely a marker of oxidative stress but an active contributor to disease progression.[\[5\]](#)[\[19\]](#)

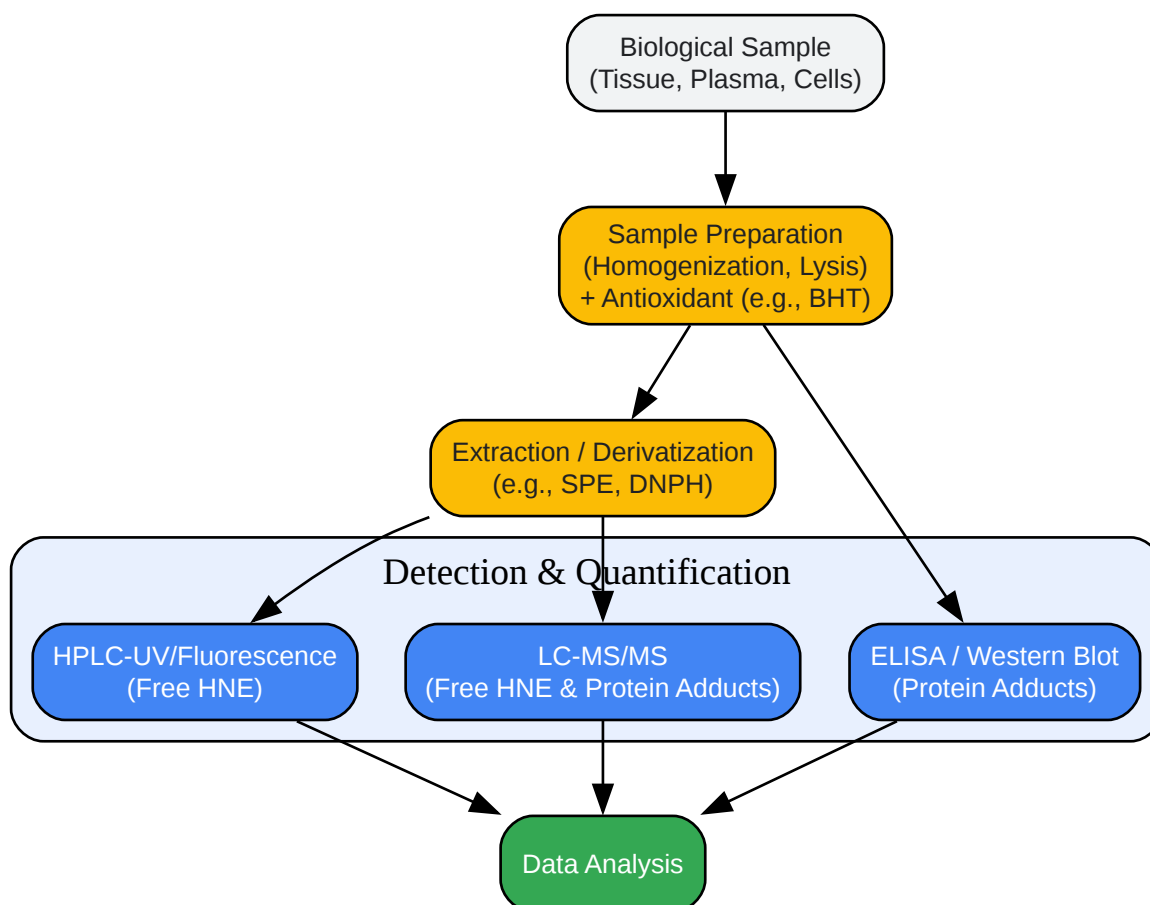
Disease Category	Implication of 4-HNE	Key References
Neurodegenerative Diseases	Found in amyloid plaques in Alzheimer's disease and Lewy bodies in Parkinson's disease; contributes to neuronal toxicity and cell death.[6][9][19]	[6][9][19]
Cardiovascular Diseases	Implicated in atherosclerosis through the modification of low-density lipoprotein (LDL) and damage to endothelial cells.[5][13]	[5][13]
Cancer	Exhibits a dual role; can promote cancer progression through adduction with metabolic enzymes but can also induce apoptosis in cancer cells.[5][9]	[5][9]
Diabetes	Contributes to insulin resistance and β -cell dysfunction through protein adduction in key metabolic pathways.[5][9]	[5][9]
Liver/Kidney Disease	Chronic exposure can lead to hepatotoxicity and nephrotoxicity, characterized by damage to epithelial cells and altered organ function.[3][20]	[3][20]

Experimental Methodologies for 4-HNE Research

Accurate detection and quantification of 4-HNE and its adducts are paramount for meaningful research. The choice of method depends on whether one aims to measure the free aldehyde or its more stable protein-adducted form.

Workflow for Sample Analysis

A generalized workflow for analyzing 4-HNE involves careful sample preparation to minimize artifactual oxidation, followed by extraction and detection using a specific analytical platform.



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Caption: General experimental workflow for the analysis of 4-HNE.

Protocol: Quantification of 4-HNE Protein Adducts by ELISA

Enzyme-Linked Immunosorbent Assay (ELISA) is a high-throughput method for quantifying total 4-HNE protein adducts in liquid samples.^{[21][22]}

Principle: This protocol outlines a competitive ELISA, where 4-HNE-modified proteins in the sample compete with a coated 4-HNE-protein conjugate for binding to a primary anti-4-HNE

antibody. The signal is inversely proportional to the amount of 4-HNE adducts in the sample.

Step-by-Step Methodology:

- Plate Coating:
 - Coat a 96-well microplate with a known 4-HNE-protein conjugate (e.g., HNE-BSA) at an optimized concentration (e.g., 1-5 µg/mL) in coating buffer (e.g., carbonate-bicarbonate buffer, pH 9.6).
 - Incubate overnight at 4°C.
- Washing & Blocking:
 - Wash the plate 3 times with Wash Buffer (e.g., PBS with 0.05% Tween-20).
 - Block non-specific binding sites by adding Blocking Buffer (e.g., 1% BSA in PBS) to each well.
 - Incubate for 1-2 hours at room temperature.
- Competition Reaction:
 - Wash the plate 3 times with Wash Buffer.
 - Prepare standards using known concentrations of the 4-HNE-protein conjugate.
 - Add standards and samples to the wells.
 - Immediately add the primary anti-4-HNE antibody at a pre-determined optimal dilution.
 - Incubate for 1-2 hours at room temperature to allow for competition.
- Secondary Antibody Incubation:
 - Wash the plate 4-5 times with Wash Buffer.
 - Add a horseradish peroxidase (HRP)-conjugated secondary antibody (e.g., anti-mouse IgG-HRP) diluted in Blocking Buffer.

- Incubate for 1 hour at room temperature.
- Detection & Reading:
 - Wash the plate 4-5 times with Wash Buffer.
 - Add a chromogenic substrate (e.g., TMB).
 - Incubate in the dark until sufficient color develops (5-20 minutes).
 - Stop the reaction by adding Stop Solution (e.g., 2N H₂SO₄).
 - Read the absorbance at 450 nm using a microplate reader.
- Data Analysis:
 - Generate a standard curve by plotting the absorbance versus the log of the standard concentration.
 - Calculate the concentration of 4-HNE adducts in the samples by interpolating their absorbance values from the standard curve.

Protocol: Identification of Specific 4-HNE-Adducted Proteins by LC-MS/MS

Mass spectrometry (MS)-based proteomics is the gold standard for identifying specific protein targets of 4-HNE and mapping the exact modification sites.^{[7][23]}

Principle: Proteins from a biological sample are extracted and digested into peptides. The resulting peptide mixture is separated by liquid chromatography (LC) and analyzed by tandem mass spectrometry (MS/MS). Peptides adducted with 4-HNE will have a characteristic mass shift, allowing for their identification and sequencing.

Step-by-Step Methodology:

- Protein Extraction and Digestion:

- Lyse cells or homogenize tissue in a buffer containing protease inhibitors and an antioxidant like butylated hydroxytoluene (BHT) to prevent ex-vivo modifications.
- Quantify protein concentration (e.g., using a BCA assay).
- Perform in-solution or in-gel digestion of proteins into peptides using an enzyme like trypsin.
- Peptide Cleanup:
 - Desalt the peptide mixture using a C18 solid-phase extraction (SPE) cartridge or tip to remove contaminants that interfere with MS analysis.
- LC-MS/MS Analysis:
 - LC System: Use a nano-flow HPLC system for maximum sensitivity.
 - Column: A C18 reversed-phase column suitable for peptide separation.
 - Mobile Phase: A gradient of acetonitrile in water with 0.1% formic acid is typically used.
 - Mass Spectrometer: A high-resolution instrument (e.g., Orbitrap or Q-TOF) is required.
 - Acquisition Mode: Use a data-dependent acquisition (DDA) mode. The instrument will perform a full MS scan to measure peptide precursor masses, followed by MS/MS fragmentation of the most intense ions. The mass of a 4-HNE adduct is +156.11 Da (for Michael addition).
- Data Analysis:
 - Use specialized proteomics software (e.g., MaxQuant, Proteome Discoverer, Mascot) to search the generated MS/MS spectra against a protein sequence database.
 - Specify the 4-HNE modification (+156.11 Da) on Cys, His, and Lys as a variable modification in the search parameters.
 - The software will identify the peptides, the adducted proteins, and the specific amino acid residues that were modified.

Concluding Remarks for the Drug Development Professional

Understanding the multifaceted nature of 4-HNE is crucial for modern drug development. It is a validated biomarker of oxidative stress, a pathogenic mediator in numerous diseases, and a modulator of key cellular signaling pathways. For toxicologists, its quantification provides a clear measure of target organ stress. For pharmacologists, its role in signaling presents novel therapeutic targets; inhibiting its formation or promoting its detoxification could be beneficial in diseases of oxidative stress, while modulating its signaling effects at low levels could offer new avenues for intervention. The experimental protocols detailed herein provide a self-validating framework for the robust investigation of 4-HNE, ensuring that data generated is both accurate and reproducible. As you proceed with your research, a clear-eyed view of 4-HNE's dual role as both villain and messenger will be your most valuable asset.

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